

# Essential Safety and Logistical Information for Handling 1-Chloroanthraquinone

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## Compound of Interest

Compound Name: 1-Chloroanthraquinone

Cat. No.: B052148

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, procedural information for the safe handling and disposal of **1-Chloroanthraquinone**. Our aim is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

## Hazard Assessment and Personal Protective Equipment (PPE)

**1-Chloroanthraquinone** is a yellow crystalline solid that can cause skin, eye, and respiratory tract irritation.<sup>[1]</sup> While specific Occupational Exposure Limits (OELs) from bodies like OSHA or ACGIH have not been established for **1-Chloroanthraquinone**, it is crucial to handle it with care to minimize exposure.

Summary of Hazards:

Hazard Type	Description
Acute Health Effects	Causes skin and eye irritation.[1] May cause respiratory tract irritation upon inhalation.[1] Ingestion can lead to gastrointestinal irritation.
Chronic Health Effects	The toxicological properties have not been fully investigated.
Environmental Hazards	Harmful to aquatic life with long-lasting effects.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any damage before use.
Eye Protection	Chemical safety goggles or a face shield.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 (or better) particulate respirator is recommended.
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is vital to ensure safety when working with **1-Chloroanthraquinone**.

## Preparation and Engineering Controls

- Work Area Preparation:
  - Ensure a well-ventilated work area. A certified chemical fume hood is the preferred workspace for handling this compound.

- Verify that a safety shower and an eyewash station are readily accessible and in good working order.
- Clear the workspace of any unnecessary items to prevent congestion and potential spills.
- Gathering Materials:
  - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) and solvents before handling the chemical.
  - Ensure that a designated and clearly labeled waste container is available for **1-Chloroanthraquinone** waste.

## Weighing 1-Chloroanthraquinone Powder

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Use a Fume Hood: Conduct all weighing operations inside a chemical fume hood to minimize inhalation exposure.
- Minimize Dust: Handle the powder gently to avoid generating airborne dust. Use a spatula to carefully transfer the desired amount to a weigh boat.
- Clean Up: After weighing, carefully clean the balance and surrounding area with a damp cloth to remove any residual powder. Dispose of the cloth in the designated chemical waste container.

## Preparing Solutions

- Solvent Selection: **1-Chloroanthraquinone** is soluble in several organic solvents.<sup>[2][3]</sup> Refer to the solubility data table below to select an appropriate solvent for your application.
- Dissolution in a Fume Hood:
  - In a chemical fume hood, add the weighed **1-Chloroanthraquinone** to a suitable flask.
  - Slowly add the chosen solvent to the flask.

- If necessary, use a magnetic stirrer to aid dissolution. Gentle heating may improve solubility in some solvents, but ensure this is done in a well-controlled manner to avoid splashing and solvent evaporation.
- Labeling: Clearly label the flask with the chemical name, concentration, solvent, and date of preparation.

## Transferring Solutions

- Use Appropriate Tools: Use pipettes or graduated cylinders to accurately transfer solutions.
- Avoid Spills: Pour solutions carefully to avoid splashing. When transferring larger volumes, use a funnel.
- Secondary Containment: When transporting the solution, place the container in a secondary container (such as a beaker or a bottle carrier) to contain any potential spills.

## Disposal Plan

Proper disposal of **1-Chloroanthraquinone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - Solid Waste: Collect all solid waste contaminated with **1-Chloroanthraquinone**, including used weigh boats, gloves, and paper towels, in a clearly labeled, sealed container for hazardous waste.
  - Liquid Waste: Collect all solutions containing **1-Chloroanthraquinone** in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Container Disposal:
  - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
  - After rinsing, the container should be disposed of in accordance with institutional and local regulations for chemical containers.

- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's environmental health and safety (EHS) office.

## Quantitative Data

The following tables provide a summary of the key quantitative data for **1-Chloroanthraquinone**.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>7</sub> ClO <sub>2</sub>
Molecular Weight	242.66 g/mol
Appearance	Yellow crystalline solid
Melting Point	159-160 °C
Boiling Point	441 °C (estimated)[2]
Density	1.454 g/cm <sup>3</sup> [2]

Toxicity Data:

Test	Result	Species
LD50 (Oral)	>2000 mg/kg	Rat

Solubility Data:

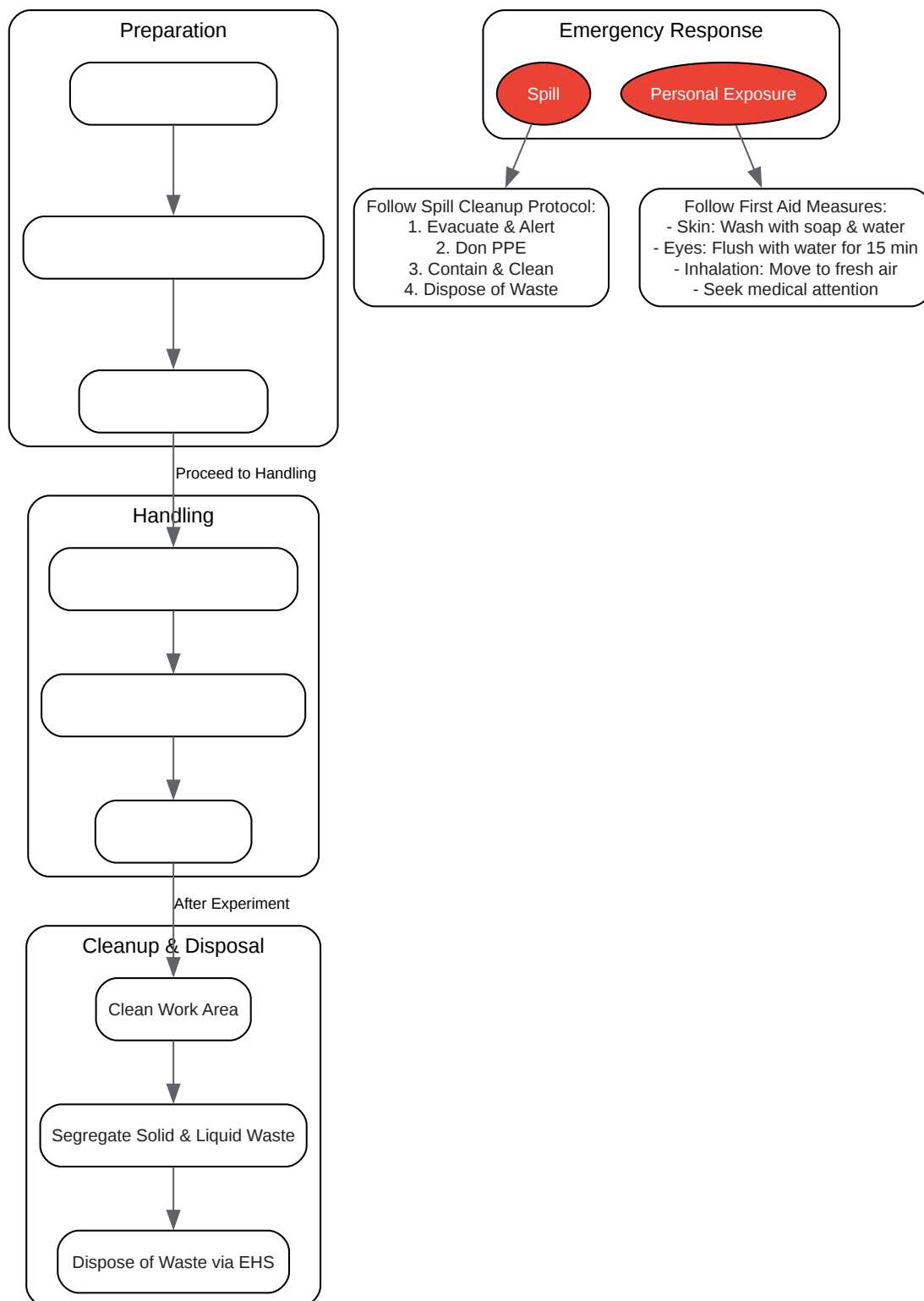
The solubility of **1-Chloroanthraquinone** increases with temperature. The following data was determined experimentally by the gravimetric method.[4]

Solvent	Temperature (°C)	Mole Fraction Solubility (x10 <sup>3</sup> )
Toluene	20	1.85
	30	2.68
	40	3.89
	50	5.61
Ethyl Acetate	20	0.98
	30	1.35
	40	1.83
	50	2.48
1,4-Dioxane	20	0.87
	30	1.21
	40	1.67
	50	2.29
Acetone	20	0.65
	30	0.89
	40	1.21
	50	1.63

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Chloroanthraquinone** from preparation to disposal.

## Safe Handling Workflow for 1-Chloroanthraquinone

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **1-Chloroanthraquinone**.

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